

The Anticancer Potential of Ganoderic Acid DM: A Technical Review

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Compound of Interest

Compound Name: *Ganoderic acid DM*

Cat. No.: *B600417*

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Introduction

Ganoderic acid DM, a lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*, has emerged as a promising candidate in oncology research. Exhibiting a multifaceted mechanism of action, this natural compound has demonstrated significant anticancer activity across a variety of cancer cell lines. This technical guide provides an in-depth review of the current understanding of **Ganoderic acid DM**'s anticancer properties, with a focus on its effects on cell viability, apoptosis, cell cycle progression, and key signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals in the field of drug discovery and development.

Data Presentation

Cytotoxic Activity of Ganoderic Acid DM

The cytotoxic effects of **Ganoderic acid DM** have been evaluated against a range of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a drug that is required for 50% inhibition in vitro, are summarized in the table below.

Cancer Type	Cell Line	IC50 (µM)	Treatment Duration	Reference
			(hours)	
Prostate Cancer	PC-3 (androgen-independent)	81.6	Not Specified	[1]
LNCaP (androgen-dependent)	Not Specified (dose-dependent inhibition)	Not Specified	[2]	
Leukemia	K562	18.8	Not Specified	[1]
Breast Cancer	MCF-7 (ER-positive)	Stronger inhibition than MDA-MB-231	Not Specified	[3][4]
MDA-MB-231 (ER-negative)	Weaker inhibition than MCF-7	Not Specified	[3][4]	
Non-Small Cell Lung Cancer	A549	Not Specified (dose-dependent)	48	[5]
NCI-H460	Not Specified (dose-dependent)	Not Specified		

Note: IC50 values can vary depending on the experimental conditions, including the specific assay used and the treatment duration.

Effects on Cell Cycle Distribution and Apoptosis

Ganoderic acid DM has been shown to induce cell cycle arrest and apoptosis in various cancer cell lines. The following tables summarize the quantitative effects on cell cycle distribution and the induction of apoptosis.

Table 2: Effect of **Ganoderic Acid DM** on Cell Cycle Distribution in MCF-7 Breast Cancer Cells[3][4]

Treatment	% of Cells in G1 Phase	% of Cells in S Phase	% of Cells in G2/M Phase
Control	Baseline	Baseline	Baseline
Ganoderic Acid DM	Increased	Decreased	Decreased

Table 3: Induction of Apoptosis by **Ganoderic Acid DM**[5]

Cell Line	Treatment	% of Apoptotic Cells (Annexin V positive)
A549 (Non-Small Cell Lung Cancer)	Ganoderic Acid DM	Significantly Increased
MCF-7 (Breast Cancer)	Ganoderic Acid DM	Significantly Increased

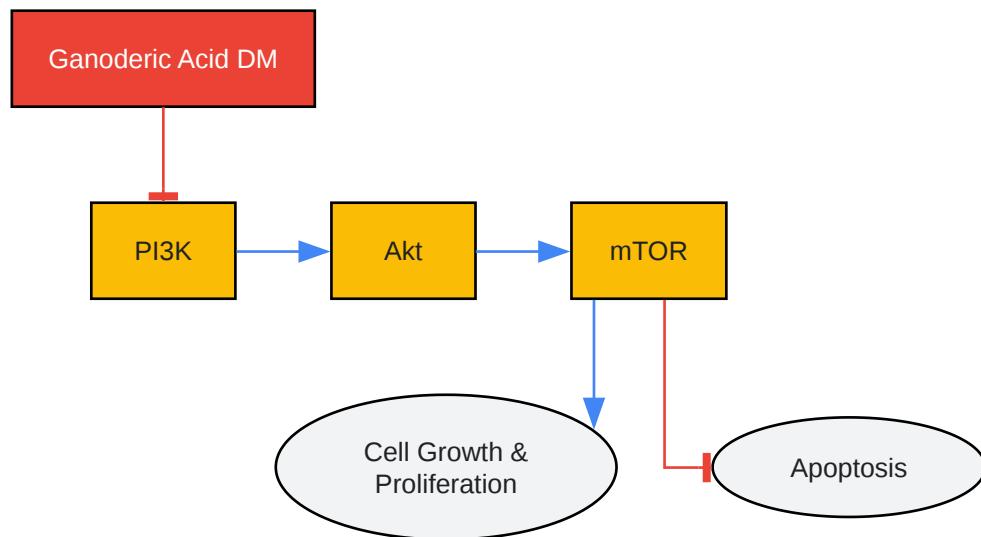
Signaling Pathways Modulated by Ganoderic Acid DM

Ganoderic acid DM exerts its anticancer effects by modulating several key signaling pathways that are often dysregulated in cancer.

The PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a crucial regulator of cell growth, proliferation, and survival.

Ganoderic acid DM has been shown to inhibit this pathway, leading to decreased cancer cell viability.[6]



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